

Application Notes and Protocols: (R)-GSK-3685032 Treatment in MV4-11 Cell Line

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the effects of **(R)-GSK-3685032**, a potent and selective DNA methyltransferase 1 (DNMT1) inhibitor, on the human acute myeloid leukemia (AML) cell line, MV4-11. Detailed protocols for key experiments are provided to enable replication and further investigation.

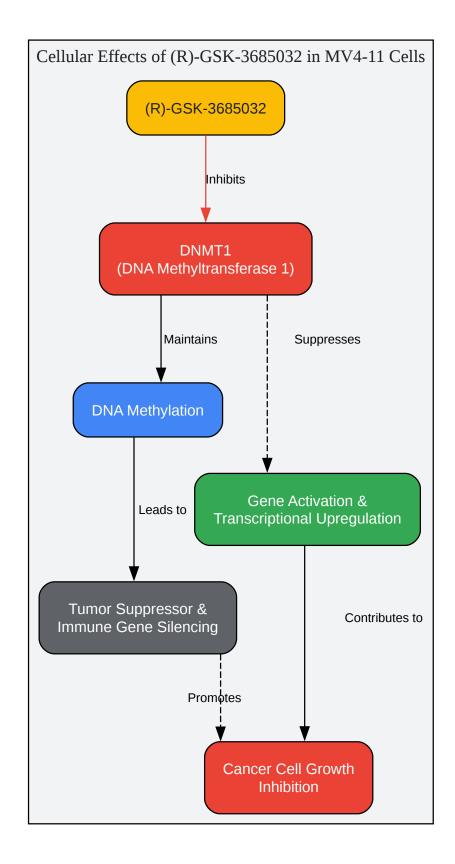
Introduction

(R)-GSK-3685032 is a first-in-class, reversible, and non-covalent inhibitor of DNMT1.[1][2] Its high selectivity for DNMT1 over other DNA methyltransferases like DNMT3A and DNMT3B makes it a valuable tool for studying the specific roles of maintenance methylation in cancer biology.[3][4] The MV4-11 cell line, derived from a patient with AML, is characterized by a FLT3 internal tandem duplication (ITD) mutation and is widely used as a model for this leukemia subtype.[5] Treatment of MV4-11 cells with (R)-GSK-3685032 leads to DNA hypomethylation, transcriptional activation of silenced genes, and ultimately, inhibition of cancer cell growth.[1][3]

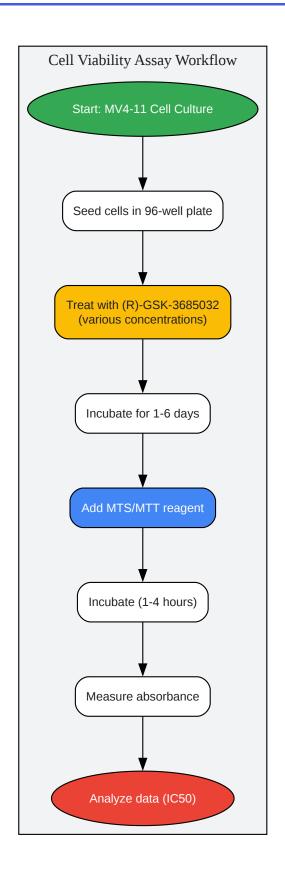
Mechanism of Action

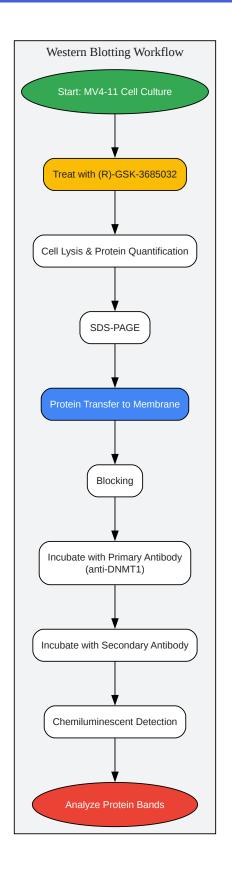
(R)-GSK-3685032 functions by selectively binding to the active site of DNMT1, preventing it from methylating newly synthesized DNA strands during replication.[3] This leads to a passive loss of DNA methylation over successive cell divisions, resulting in the re-expression of tumor suppressor and immune-related genes that were epigenetically silenced.[1][4][6]



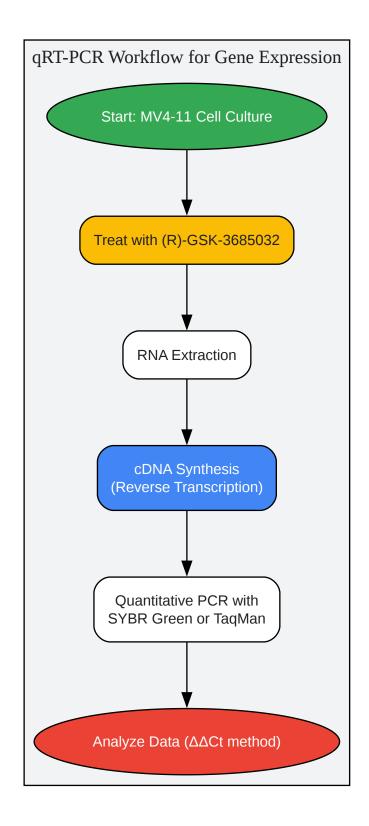












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 Treatment in MV4-11 Cell Line]. BenchChem, [2025]. [Online PDF]. Available at:
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